

An In-depth Technical Guide to 3-Chloroanisole: Physical and Chemical Properties

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Compound of Interest

Compound Name: 3-Chloroanisole

Cat. No.: B146291

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **3-Chloroanisole** (CAS No: 2845-89-8). The information is curated for professionals in research and development, with a focus on data clarity and experimental context.

Physical Properties

3-Chloroanisole is a colorless to pale yellow liquid with a characteristic aromatic, sometimes described as sweet or floral, odor.^{[1][2][3][4]} It is an organic compound featuring a benzene ring substituted with a methoxy group and a chlorine atom at the meta position relative to each other.^[1] This substitution pattern significantly influences its chemical reactivity and physical characteristics.

Quantitative physical data for **3-Chloroanisole** are summarized in the table below for ease of reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₇ ClO	[1] [5] [6]
Molecular Weight	142.58 g/mol	[2] [5] [7]
Appearance	Colorless to pale yellow liquid	[1] [3] [8]
Density	1.164 g/mL at 25 °C	[8] [9] [10]
Boiling Point	193 °C at 760 mmHg	[5] [8] [9]
Melting Point	-2 °C to 25 °C (range from sources)	[2] [10]
Flash Point	73 °C (163.4 °F) - closed cup	[5] [6] [9]
Refractive Index	n _{20/D} 1.536	[9] [10]
Solubility	Limited solubility in water (235 mg/L)	[1] [3] [10]
Moderately soluble in organic solvents like ethanol, acetone, and ether		[1] [2] [4]
Vapor Pressure	0.531 mmHg at 25°C	[8]

Chemical Properties and Reactivity

3-Chloroanisole exhibits typical reactivity for a halogenated aromatic ether. The presence of the methoxy group and the chlorine atom on the benzene ring dictates its chemical behavior in various reactions.

- Nucleophilic Aromatic Substitution: The nitro group in 3-substituted nitrobenzenes can be displaced by methoxide ions in a nucleophilic aromatic substitution reaction to form 3-substituted anisoles, including **3-Chloroanisole**.[\[11\]](#)[\[12\]](#)
- Directed Ortho-Metalation: The methoxy group can direct ortho-metallation, which can be followed by palladium-catalyzed reactions for further functionalization.[\[9\]](#)

- **Intermediate in Organic Synthesis:** It serves as a crucial starting material or intermediate in the synthesis of more complex molecules. It is used in the production of pharmaceuticals, agrochemicals, and fragrances.[1][2][4][5] For instance, it is a precursor in the regioselective synthesis of 4- and 7-alkoxyindoles.[9][10] It has also been used in the synthesis of nonsteroidal anti-inflammatory drugs like nimesulide and the antidepressant trazodone.[2]
- **Applications in Agrochemicals:** **3-Chloroanisole** is an intermediate in the manufacturing of fungicides such as fluazinam and penconazole, as well as herbicides and insecticides.[2][4]
- **Electrolyte Additive:** It has been employed as an electrolyte additive for overcharge protection in Li-ion cells.[9][10]

Experimental Protocols

One-Step Synthesis of 3-Chloroanisole

A documented method for the preparation of **3-Chloroanisole** involves the nucleophilic aromatic substitution of the nitro group from 3-chloronitrobenzene.[11][12]

Materials:

- 3-chloronitrobenzene
- Toluene
- Sodium methoxide (solid powder)
- Potassium hydroxide (solid powder)
- Tetrabutylammonium bromide (phase-transfer catalyst)
- Water

Procedure:

- In a reaction vessel, dissolve 3-chloronitrobenzene in toluene.
- Add solid sodium methoxide powder, solid potassium hydroxide powder, and tetrabutylammonium bromide to the solution at room temperature.

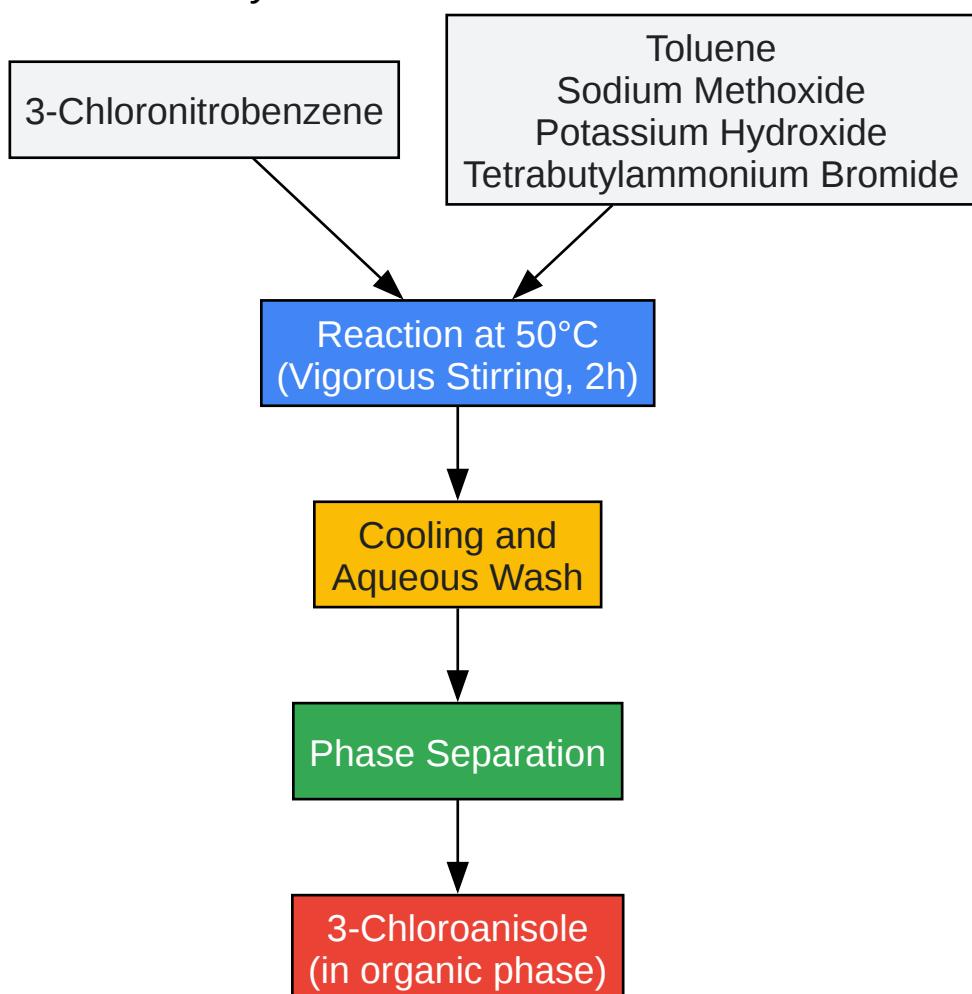
- Stir the heterogeneous mixture vigorously while maintaining a temperature of 50 °C for 2 hours. Forced passage of air through the reaction solution is required.
- After the reaction period, cool the mixture.
- Wash the mixture with water to remove inorganic compounds.
- Separate the organic phase. The product, **3-Chloroanisole**, is in the organic phase and can be further purified if necessary.

Visualizations

Synthesis Workflow of 3-Chloroanisole

The following diagram illustrates the one-step synthesis of **3-Chloroanisole** from 3-chloronitrobenzene.

Synthesis of 3-Chloroanisole



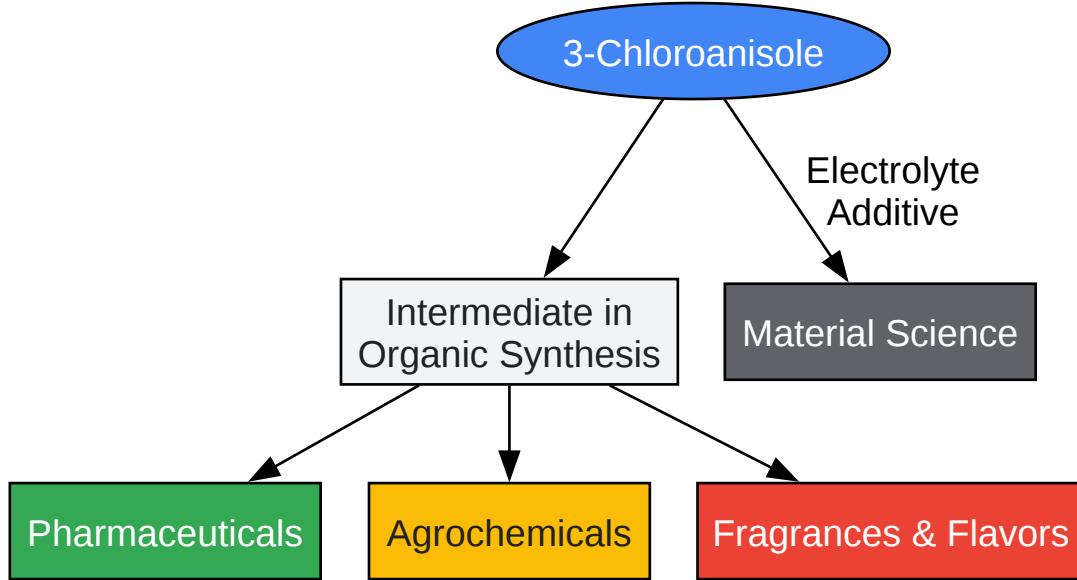
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Caption: One-step synthesis of **3-Chloroanisole**.

Applications of 3-Chloroanisole

This diagram outlines the logical relationship between the chemical nature of **3-Chloroanisole** and its diverse applications.

Applications of 3-Chloroanisole



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Caption: Applications derived from **3-Chloroanisole**.

Spectral Data

Spectral data are crucial for the identification and characterization of **3-Chloroanisole**. Key spectral information includes:

- ^1H NMR and ^{13}C NMR: Nuclear Magnetic Resonance spectroscopy provides detailed information about the hydrogen and carbon framework of the molecule.[13][14]
- Mass Spectrometry (MS): Provides the mass-to-charge ratio, confirming the molecular weight. The top peak is observed at m/z 142.[13]
- Infrared (IR) Spectroscopy: IR spectra reveal the presence of functional groups within the molecule.[13]
- Raman Spectroscopy: Complements IR spectroscopy for structural analysis.[13]
- UV-VIS Spectroscopy: Provides information about the electronic transitions within the molecule.[13]

Safety and Handling

3-Chloroanisole is considered a combustible liquid and may cause irritation to the eyes, skin, and respiratory system.[3][15][16] It is important to handle this chemical with appropriate personal protective equipment, including safety goggles, gloves, and a lab coat, in a well-ventilated area.[15][17][18] Store in a cool, dry, well-ventilated place away from sources of ignition.[8][15][19] In case of spills, absorb with an inert material and dispose of it as hazardous waste.[16][17][18]

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